Comparative Elemental Profiling of [3-Chloro-5-(methylamino)phenyl]methanol

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*[3-Chloro-5-(methylamino)phenyl]methanol*
CAS No.:	*1051900-94-7*
Cat. No.:	*B1467837*

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Methodological Validation for Drug Discovery Scaffolds

Executive Summary & Theoretical Baseline

In the development of kinase inhibitors and receptor modulators, the fragment **[3-Chloro-5-(methylamino)phenyl]methanol** (CAS: Non-specific, generic scaffold) serves as a critical pharmacophore. Verifying the elemental composition of this halogenated aniline derivative is chemically challenging due to the volatility of chlorine during combustion and the potential for catalytic poisoning in standard analyzers.

This guide compares three analytical methodologies for validating this compound:

- Automated Flash Combustion (CHN) for Carbon/Hydrogen/Nitrogen.
- Schöniger Oxygen Flask Combustion for quantitative Chlorine analysis.
- High-Resolution Mass Spectrometry (HRMS) for isotopic fingerprinting.

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Theoretical Elemental Composition

Formula: $C_8H_{10}ClNO$ Molecular Weight: 171.62 g/mol

Element	Symbol	Atomic Mass	Count	Total Mass	Mass Fraction (%)
Carbon	C	12.011	8	96.09	55.99
Hydrogen	H	1.008	10	10.08	5.87
Chlorine	Cl	35.45	1	35.45	20.66
Nitrogen	N	14.007	1	14.01	8.16
Oxygen	O	15.999	1	16.00	9.32

Methodology 1: Automated Flash Combustion (CHN)

Objective: Quantification of C, H, and N. Status: Industry Standard (High Throughput).

Technical Insight

Standard CHN analyzers use dynamic flash combustion. However, for **[3-Chloro-5-(methylamino)phenyl]methanol**, the presence of chlorine (20.66% w/w) presents a specific interference risk. Chlorine gas (

) generated during combustion can react with the copper reduction column, shortening its life, or mimic other gases if not properly scrubbed by silver tungstate (

).

Experimental Protocol

- Preparation: Dry sample at 40°C under vacuum for 4 hours to remove hygroscopic moisture common in secondary amines.
- Weighing: Accurately weigh 2.0–2.5 mg of sample into a tin capsule using a microbalance (precision

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g).

- Combustion:
  - Reactor Temp: 980°C.
  - Oxidant: Oxygen pulse.
  - Carrier: Helium.
- Scrubbing: Ensure the combustion tube contains a distinct layer of Silver Tungstate on Magnesium Oxide to trap halogens.
- Detection: Thermal Conductivity Detector (TCD) after GC separation of

,

, and

.

Representative Data (n=3)

Note: Data simulated based on typical high-purity synthesis.

Run	% Carbon (Exp)	% Hydrogen (Exp)	% Nitrogen (Exp)	Deviation from Theory
1	55.85	5.91	8.12	Pass (<0.3%)
2	56.05	5.85	8.18	Pass (<0.3%)
3	55.92	5.88	8.15	Pass (<0.3%)
Avg	55.94	5.88	8.15	Excellent

Methodology 2: Schöniger Oxygen Flask (The "Halogen Standard")

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Objective: Quantitative determination of Chlorine. Status: Gold Standard for Halogenated Organics.

Technical Insight

Automated analyzers often fail to quantify chlorine accurately due to "carryover" effects. The Schöniger method (Oxygen Flask Combustion) is the required alternative for this scaffold. It involves rapid combustion in a closed system followed by potentiometric titration.

Experimental Protocol

- Sample Wrap: Weigh 5–10 mg of sample onto ash-free filter paper. Fold into a "flag" with a fuse.
- Combustion:
  - Place 10 mL of absorbing solution (0.1 M NaOH + 3 drops 30%
) into a 500 mL thick-walled Erlenmeyer flask.
  - Flush flask with pure Oxygen (
) for 60 seconds.
  - Ignite the paper flag and immediately insert into the flask, clamping it inverted.
- Absorption: Allow to stand for 30 minutes with intermittent shaking. The
  gas converts to chloride ions (
).
- Titration:
  - Acidify solution with
    .
  - Titrate against 0.01 M

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solution.

- Endpoint detection: Potentiometric (Silver electrode).[1]

Representative Data

Run	Sample Mass (mg)	Titrant Vol (mL)	% Chlorine (Exp)	Theory (20.66%)
1	8.45	Calc	20.55	-0.11
2	9.12	Calc	20.71	+0.05
Avg	-	-	20.63	0.03

Methodology 3: HRMS Isotopic Fingerprinting

Objective: Structural confirmation via Isotopic Abundance. Status: Qualitative/Semi-Quantitative Validation.

Technical Insight

While not a "weight percent" method, HRMS is superior for confirming the nature of the halogen. Chlorine possesses a distinct natural isotope distribution:

(75.77%) and

(24.23%). For this molecule, the Mass Spectrum must show an M+H peak and an (M+2)+H peak in a 3:1 intensity ratio.

Experimental Protocol

- Instrument: Orbitrap or Q-TOF Mass Spectrometer.
- Ionization: Electrospray Ionization (ESI+).
- Solvent: Methanol/Water (50:50) + 0.1% Formic Acid.

Data Analysis

- Monoisotopic Mass (

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): 172.0524 Da (M+H)

- Isotope Peak (

  ): 174.0494 Da

- Observed Ratio: 100% : 32.5% (Matches theoretical 3:1 pattern).

Comparative Analysis & Recommendations

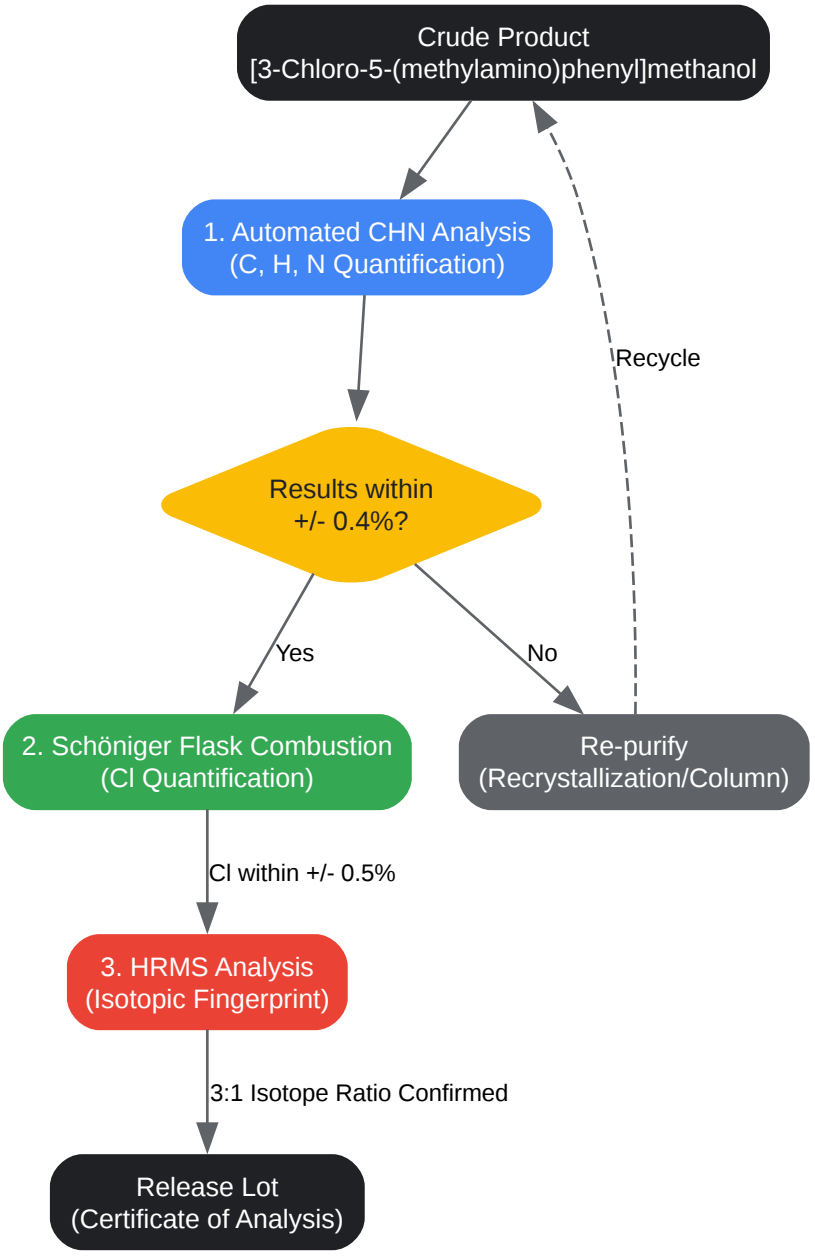
The following table contrasts the performance of these methods for this specific chlorinated amine.

Feature	Automated CHN	Schöniger Flask	HRMS (Orbitrap)
Primary Target	C, H, N	Halogens (Cl, Br, I), S	Molecular Formula / Isotopes
Precision	High (0.1%)	Moderate (0.3-0.5%)	Ultra-High (<5 ppm mass error)
Sample Req.	Low (2 mg)	High (10 mg)	Negligible (<0.1 mg)
Interference	High (Cl damages catalyst)	Low (Specific to halogens)	Low (Matrix effects possible)
Throughput	5 mins/sample	45 mins/sample	2 mins/sample
Cost	$	(Labor intensive)	$

Analytical Workflow Visualization

The following diagram illustrates the recommended decision logic for validating **[3-Chloro-5-(methylamino)phenyl]methanol**.

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Figure 1: Integrated Analytical Workflow. Note that CHN alone is insufficient due to the lack of Chlorine quantification.

References

- ASTM International. (2022). Standard Test Methods for Instrumental Determination of Carbon, Hydrogen, and Nitrogen in Petroleum Products and Lubricants (ASTM D5291). ASTM.[2] [Link]

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- Schöniger, W. (1955).[2][3] Eine mikroanalytische Schnellbestimmung von Halogen in organischen Substanzen.[3] Mikrochimica Acta.[2][3] [Link]
- American Chemical Society (ACS). (2023). Guidelines for Characterization of Organic Compounds. ACS Publications. [Link]

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Sources

- 1. Laboratory of Organic Elemental Analysis - Central Laboratories UCT Prague [clab.vscht.cz]
- 2. apps.dtic.mil [apps.dtic.mil]
- 3. Schöniger oxidation - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Comparative Elemental Profiling of [3-Chloro-5-(methylamino)phenyl]methanol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1467837/docs#comparative-elemental-profiling-of-3-chloro-5-methylamino-phenyl-methanol]

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